

An In-depth Technical Guide to the Chemical Properties of Acid Red 213

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Compound of Interest

Compound Name: Acid Red 213

Cat. No.: B1171888

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This technical guide provides a comprehensive overview of the known chemical properties of C.I. **Acid Red 213** (CAS No. 12715-60-5), a single azo, 1:2 cobalt complex dye. Due to the limited publicly available data specific to **Acid Red 213**, this guide supplements known information with data from structurally similar azo dyes and metal complexes to provide a broader context for its potential characteristics and analysis.

General and Chemical Properties

Acid Red 213 is a synthetic dye primarily used in the textile and leather industries.^[1] It is characterized by its azo functional group (-N=N-) and the presence of a central cobalt ion coordinated with two dye ligands. This metal complex structure generally imparts high light fastness and stability.^[2]

Chemical Structure

The precise, experimentally verified structure of the final 1:2 cobalt complex of **Acid Red 213** is not readily available in public literature. However, based on its established manufacturing method, a plausible chemical structure can be deduced.^[1] The synthesis involves the diazotization of 3-Amino-4-hydroxybenzenesulfonamide, which is then coupled with Naphthalen-2-ol.^[1] The resulting azo dye ligand subsequently forms a 1:2 complex with a cobalt ion. In this complex, the cobalt ion is coordinated with two molecules of the azo ligand,

likely in an octahedral geometry, with the ligand acting as a bidentate donor through nitrogen and oxygen atoms.[3]

Plausible Ligand Structure (Pre-complexation): (E)-3-((2-hydroxynaphthalen-1-yl)diazenyl)-4-hydroxybenzenesulfonamide

Plausible 1:2 Cobalt Complex Structure: The final complex would involve one Co(III) ion coordinated with two molecules of the deprotonated ligand described above.

Physicochemical Properties

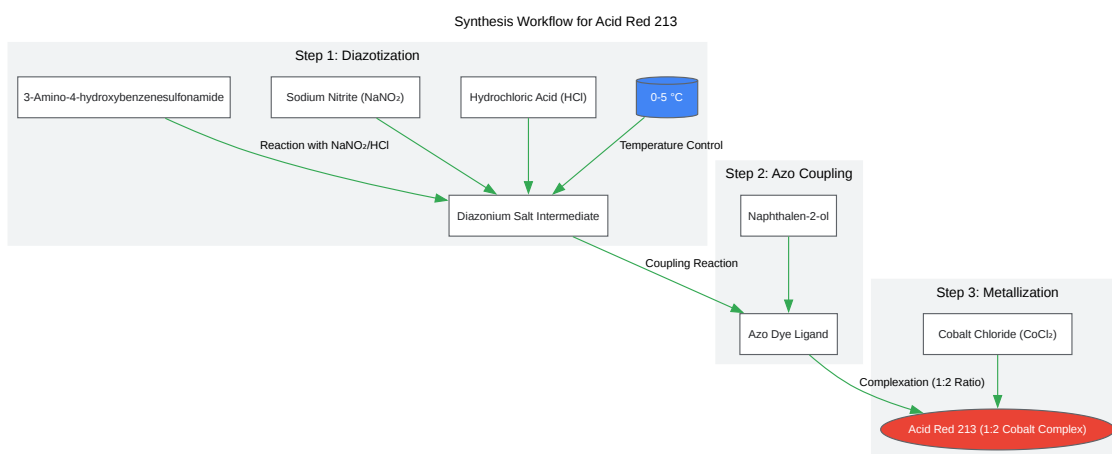
The general physicochemical properties of **Acid Red 213** are summarized in the table below. Quantitative solubility and specific spectral data are not available, so qualitative descriptions and data from analogous compounds are provided for context.

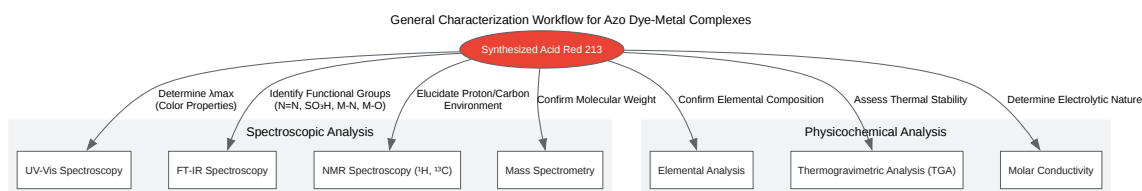
Property	Value / Description	Citation
C.I. Name	Acid Red 213, 156751	[1][4]
CAS Number	12715-60-5	[1][4]
Molecular Formula	C ₁₆ H ₁₃ N ₃ O ₄ S (for the ligand)	[1][4]
Molecular Weight	343.36 g/mol (for the ligand)	[1][4]
Appearance	Red-brown powder	[4]
Solubility	Soluble in water	[4]
Reactivity	In concentrated sulfuric acid, it produces a purple solution, which forms a purple precipitate upon dilution. It is stable in strong hydrochloric acid. It is degraded by nitric acid. In concentrated sodium hydroxide, the solution turns red upon dilution.	[1][4]

Synthesis and Purification

The manufacturing process for **Acid Red 213** follows a standard two-step procedure for azo dyes, followed by metallization.^[1]

Synthesis Workflow





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